

synonyms for N-(3-Aminopropyl)morpholine in chemical literature

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Compound of Interest

Compound Name: *N*-(3-Aminopropyl)morpholine

Cat. No.: B057628

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An In-depth Technical Guide to the Synonyms and Identifiers of **N-(3-Aminopropyl)morpholine**

For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This guide provides a comprehensive overview of the synonyms, trade names, and registry numbers for **N-(3-Aminopropyl)morpholine**, a versatile bifunctional molecule used in a wide array of chemical syntheses.

Introduction to N-(3-Aminopropyl)morpholine

N-(3-Aminopropyl)morpholine is a heterocyclic organic compound featuring a morpholine ring substituted with a 3-aminopropyl group at the nitrogen atom.^[1] This structure imparts both tertiary amine functionality within the ring and a reactive primary amine on the side chain. It typically appears as a colorless to pale yellow liquid with a mild, fish-like amine odor.^{[1][2]} Its utility spans various industrial and research applications, including as a curing agent for epoxy resins, a corrosion inhibitor, a catalyst, and an intermediate in the synthesis of pharmaceuticals, agrochemicals, and surfactants.^{[3][4]}

Synonyms and Identifiers

The chemical literature and commercial databases refer to **N-(3-Aminopropyl)morpholine** by a multitude of names. This can often lead to confusion when conducting literature searches and procuring materials. The following tables provide a structured summary of the most common synonyms and official identifiers.

Chemical Names and Synonyms

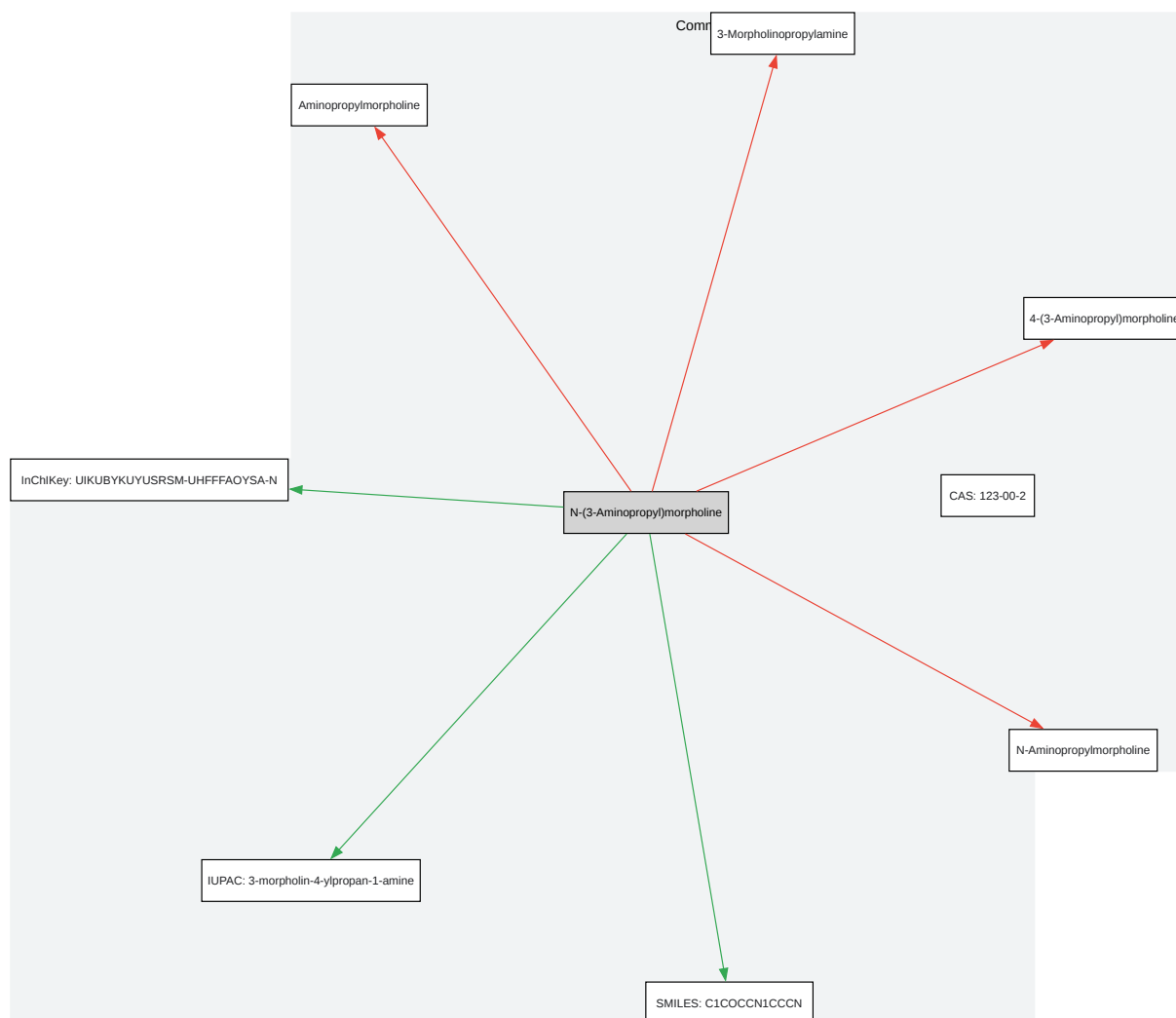
Synonym Type	Name
Preferred IUPAC Name	3-morpholin-4-ylpropan-1-amine
Systematic Names	3-morpholinopropan-1-amine[1]
4-Morpholinepropanamine[1][5]	
3-(4-Morpholinyl)-1-propanamine[1]	
1-Amino-3-morpholinopropane[1][5]	
Common Synonyms	3-Morpholinopropylamine[1][2][6]
N-(3-Aminopropyl)morpholine[1][2][7]	
4-(3-Aminopropyl)morpholine[1][6]	
Aminopropylmorpholine[1]	
N-Aminopropylmorpholine[1]	
gamma-Morpholinopropylamine[1]	
Other Names	3-(morpholin-4-yl)propylamine[1]
4-Morpholinepropylamine[1]	
N-(3-Aminopropyl)morfolin[1]	

Registry Numbers and Database Identifiers

Identifier	Value
CAS Registry Number	123-00-2[1][6][7]
EC Number	204-590-2[1][6][7]
PubChem CID	61055[1]
ChEBI ID	CHEBI:86554[1]
UNII	9A09425QD6[7]
UN Number	2735[1][7]
NSC Number	1081[1][7]
DSSTox Substance ID	DTXSID4041521[1][7]
InChI	InChI=1S/C7H16N2O/c8-2-1-3-9-4-6-10-7-5-9/h1-8H2[1][6]
InChIKey	UIKUBYKUYUSRSM-UHFFFAOYSA-N[1][6]
SMILES	C1COCCN1CCCN[1]

Relationships Between Identifiers

To clarify the relationships between the primary chemical name and its various identifiers, the following diagram illustrates the connections.



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Caption: Relationship between the primary name and key identifiers/synonyms.

Experimental Protocols

Due to the nature of this guide focusing on nomenclature, detailed experimental protocols for synthesis or analysis are beyond its scope. However, researchers can find relevant experimental details in chemical databases and literature by searching with the identifiers provided, particularly the CAS number 123-00-2.

Conclusion

A clear understanding and utilization of the various synonyms and identifiers for **N-(3-Aminopropyl)morpholine** are crucial for efficient and accurate scientific communication and research. This guide provides a consolidated reference to aid researchers in navigating the chemical literature and supplier catalogs, ensuring the correct identification of this important chemical compound.

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